

# Yttrium-89: A Technical Whitepaper on a Semi-Magic Nucleus

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Yttrium-89**

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## Abstract

**Yttrium-89** ( $^{89}\text{Y}$ ), the only stable and naturally occurring isotope of yttrium, holds a special significance in nuclear physics as a "semi-magic" nucleus.[1][2][3][4] This designation arises from its unique combination of protons and neutrons: 39 protons and a "magic" number of 50 neutrons.[1][5][6] The closed neutron shell imparts exceptional stability, analogous to the electron shell stability of noble gases. This technical guide provides an in-depth exploration of the nuclear structure of  $^{89}\text{Y}$ , presenting the experimental evidence that substantiates its semi-magic character. It includes summaries of key quantitative data, detailed experimental methodologies, and logical diagrams to elucidate the core concepts for researchers and professionals in related fields.

## Introduction to Semi-Magic Nuclei

In nuclear physics, "magic numbers" refer to specific counts of nucleons (protons or neutrons) that result in a complete shell within the atomic nucleus. Nuclei with a magic number of both protons and neutrons are termed "doubly magic" and exhibit remarkable stability. A "semi-magic" or "near-magic" nucleus is one that has a magic number of either protons or neutrons, but not both, resulting in a significant, though not maximal, degree of stability.

**Yttrium-89** is a prime example of a semi-magic nucleus. It possesses 50 neutrons, which is a recognized magic number (2, 8, 20, 28, 50, 82, 126).[1] This closed neutron shell confers substantial stability.[3] Its 39 protons, however, leave it one proton short of the Z=40 subshell closure, placing it in a unique position for studying nuclear shell effects.

# Nuclear Properties of Yttrium-89

The fundamental properties of the  $^{89}\text{Y}$  nucleus are central to understanding its structure and behavior. These properties have been determined through various experimental techniques over decades of research.

## Quantitative Data Summary

The key quantitative characteristics of the **Yttrium-89** nucleus are summarized in the table below for easy reference and comparison.

Property	Value	Units
Proton Number (Z)	39	-
Neutron Number (N)	50	-
Mass Number (A)	89	-
Atomic Mass	88.905849 (3)	Da
Mass Excess	-87.70948	MeV
Nuclear Binding Energy	775.54518222	MeV
Binding Energy per Nucleon	8.71399081	MeV
Nuclear Spin ( $I$ )	1/2	-
Parity	Negative (-)	-
Magnetic Dipole Moment ( $\mu$ )	-0.1374154(3)	$\mu\text{N}$
Electric Quadrupole Moment	0	barns
Natural Abundance	100	%
Charge Radius	4.2430(21)	fm

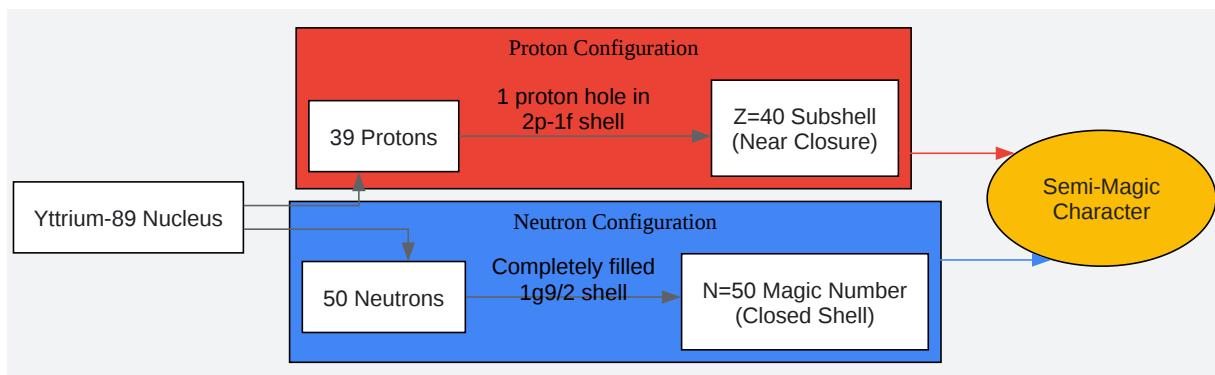
(Data sourced from ChemLin, WebElements, PubChem, and IAEA-NDS)[7][8][9][10]

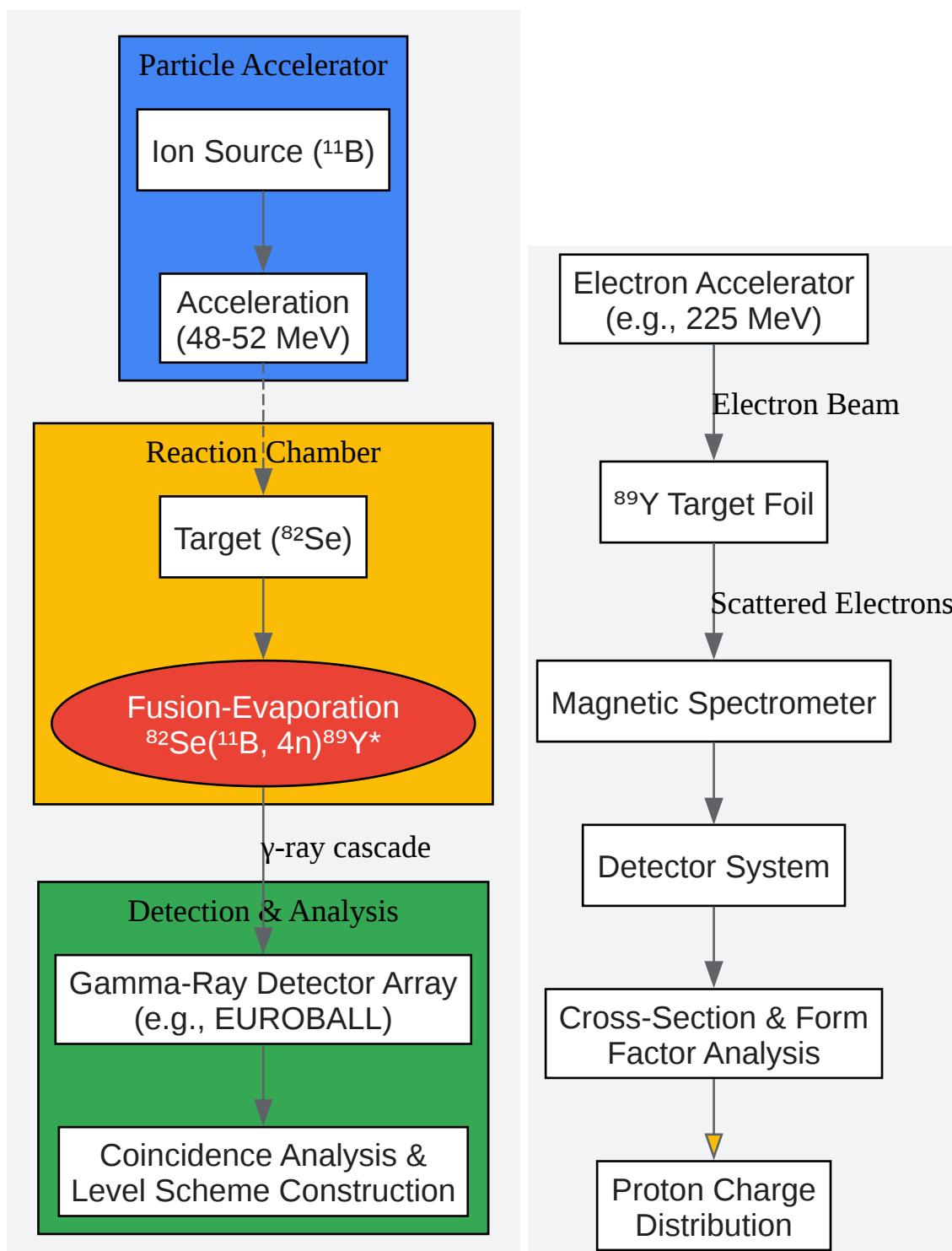
The spin of 1/2 is a particularly important feature, as it means the nucleus has no electric quadrupole moment, simplifying its Nuclear Magnetic Resonance (NMR) spectra and making it

a sensitive probe for chemical and biological systems.[\[11\]](#)[\[12\]](#)[\[13\]](#)

## Logical Framework for $^{89}\text{Y}$ as a Semi-Magic Nucleus

The semi-magic nature of  $^{89}\text{Y}$  is a direct consequence of its specific nucleon composition. The diagram below illustrates the logical relationship between its proton and neutron numbers and the nuclear shell model's magic numbers.



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Email: [info@benchchem.com](mailto:info@benchchem.com)